

# Application Notes and Protocols for Intraperitoneal Thiamylal Dosage in Rats

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## Compound of Interest

Compound Name: *Thiamylal*

Cat. No.: *B1683129*

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These application notes provide a comprehensive overview of the intraperitoneal (IP) administration of **thiamylal** for anesthesia and euthanasia in rats. The protocols are based on published scientific literature and established guidelines for animal research.

## Data Presentation

### Table 1: Intraperitoneal Thiamylal Dosage and Effects in Rats

Dosage (mg/kg)	Application	Onset of Anesthesia (Loss of Righting Reflex)	Duration of Anesthesia (Sleeping Time)	Notes
20	Anesthesia	Variable	Short	May not provide sufficient depth for painful procedures.
40	Anesthesia	Approx. 2-3 minutes	Approx. 30-40 minutes	Suitable for short surgical procedures.
60	Anesthesia	Approx. 1-2 minutes	Approx. 60-70 minutes	Provides a deeper plane of anesthesia for more invasive procedures.
150	Euthanasia	Rapid	N/A (Leads to respiratory and cardiac arrest)	Confirmed effective for euthanasia in Sprague-Dawley, Wistar, and Fischer 344 rats. <a href="#">[1]</a> <a href="#">[2]</a>

**Table 2: Physiological Parameters in Anesthetized Rats**

Parameter	Normal Range (Awake)	Acceptable Range (Anesthetized)
Respiratory Rate	70-115 breaths/min	35-60 breaths/min
Heart Rate	250-450 beats/min	200-350 beats/min
Rectal Temperature	35.9-37.5°C (96.6-99.5°F)	35.0-37.0°C (95.0-98.6°F)

## Experimental Protocols

### Protocol 1: Preparation of Thiamylal Sodium Solution

Materials:

- **Thiamylal** Sodium powder
- Sterile Water for Injection or sterile 0.9% saline
- Sterile vials
- Syringes and needles (various sizes)
- Vortex mixer

Procedure:

- For Euthanasia (25 mg/mL solution): Aseptically reconstitute **Thiamylal** Sodium powder with the accompanying Sterile Water for Injection or sterile saline to a final concentration of 25 mg/mL.<sup>[2]</sup>
- For Anesthesia (Recommended 10 mg/mL solution): To ensure accurate dosing and minimize the risk of irritation, a lower concentration is recommended for anesthetic procedures. Aseptically reconstitute **Thiamylal** Sodium powder with sterile 0.9% saline to a final concentration of 10 mg/mL.
- Ensure the powder is completely dissolved by gentle swirling or vortexing.
- Label the vial with the drug name, concentration, date of preparation, and initials.
- Store the reconstituted solution according to the manufacturer's instructions, typically protected from light.

### Protocol 2: Intraperitoneal Anesthesia in Rats

Materials:

- Rat of appropriate weight and strain

- Prepared **Thiamylal** Sodium solution (10 mg/mL)
- Appropriately sized syringe (e.g., 1 mL or 3 mL) and needle (23-25 gauge)
- Heating pad
- Ophthalmic ointment
- Monitoring equipment (rectal thermometer, stethoscope or pulse oximeter)

Procedure:

- Pre-Anesthetic Preparation:
  - Acclimatize the rat to the laboratory environment for at least 48 hours prior to the procedure.
  - Withhold food for 2-4 hours before anesthesia if necessary for the experimental procedure, but do not withhold water.
  - Weigh the rat accurately on the day of the procedure to calculate the correct dose.
- Dosage Calculation:
  - Calculate the required volume of **thiamylal** solution based on the desired dosage (20-60 mg/kg) and the concentration of the solution (10 mg/mL).
  - Example for a 300g rat at 40 mg/kg:
    - $\text{Dose} = 0.3 \text{ kg} * 40 \text{ mg/kg} = 12 \text{ mg}$
    - $\text{Volume} = 12 \text{ mg} / 10 \text{ mg/mL} = 1.2 \text{ mL}$
- Administration:
  - Restrain the rat firmly but gently in a supine position with the head tilted slightly downwards.
  - Locate the injection site in the lower right abdominal quadrant to avoid the cecum.

- Insert the needle at a 15-30 degree angle into the peritoneal cavity. Aspirate briefly to ensure the needle has not entered the bladder or intestines.
- Inject the calculated volume of **thiamylal** solution smoothly.
- Induction and Monitoring:
  - Place the rat in a clean, warm cage and observe for the loss of the righting reflex, which indicates the onset of anesthesia.
  - Once the rat is anesthetized, apply ophthalmic ointment to both eyes to prevent corneal drying.
  - Place the rat on a heating pad to maintain body temperature between 35.0-37.0°C.
  - Monitor the depth of anesthesia by assessing the pedal withdrawal reflex (toe pinch). The absence of a response indicates a surgical plane of anesthesia.
  - Monitor respiratory rate and heart rate every 5-10 minutes.
- Recovery:
  - After the procedure, continue to monitor the rat on the heating pad until it regains the righting reflex.
  - Provide supportive care, including subcutaneous fluids if the procedure was lengthy.
  - House the rat individually until it is fully mobile to prevent injury from cage mates.
  - Provide easy access to food and water.

## Protocol 3: Euthanasia with Intraperitoneal Thiamylal

### Materials:

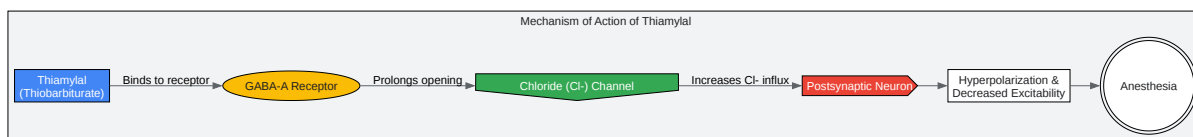
- Rat to be euthanized
- Prepared **Thiamylal** Sodium solution (25 mg/mL)

- Appropriately sized syringe and needle (23 gauge)

#### Procedure:

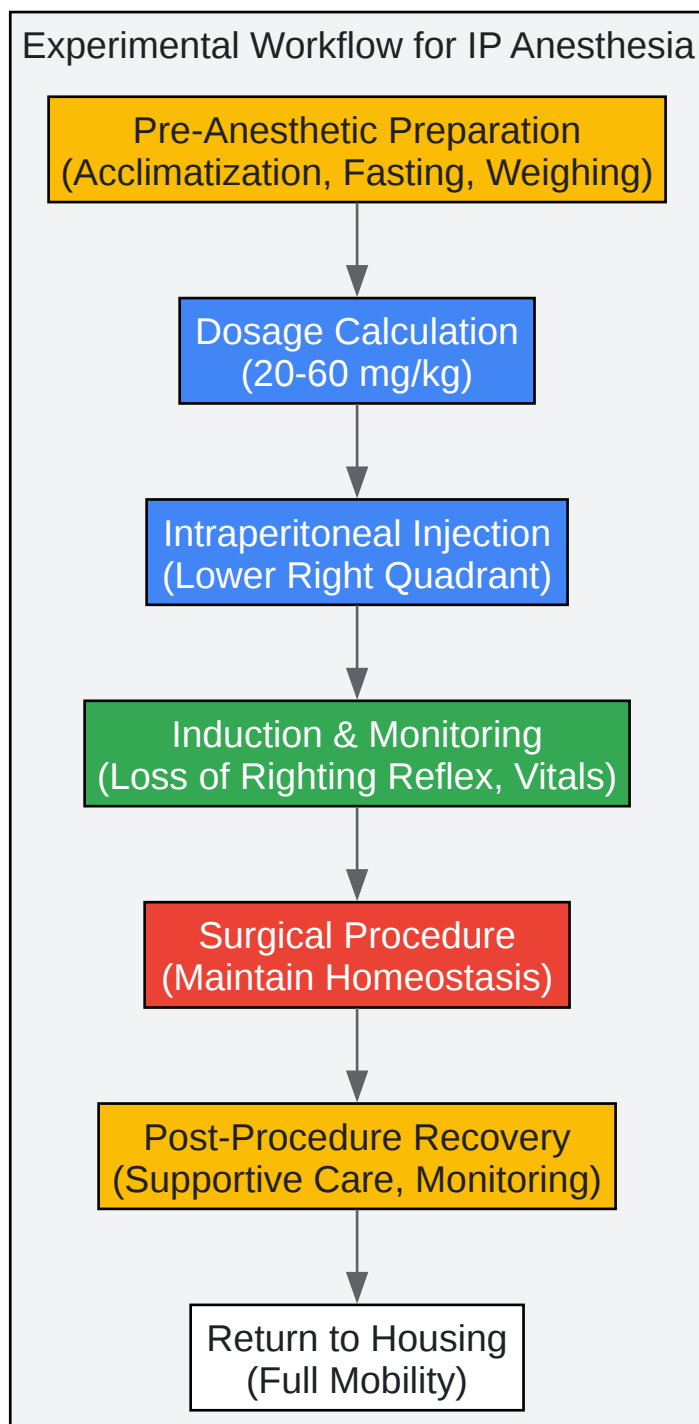
- Dosage Calculation:
  - Calculate the required volume for a 150 mg/kg dose.[\[1\]](#)[\[2\]](#)
  - Example for a 300g rat:
    - $\text{Dose} = 0.3 \text{ kg} * 150 \text{ mg/kg} = 45 \text{ mg}$
    - $\text{Volume} = 45 \text{ mg} / 25 \text{ mg/mL} = 1.8 \text{ mL}$
- Administration:
  - Follow the same intraperitoneal injection procedure as described in Protocol 2.
- Confirmation of Death:
  - Observe the rat for the cessation of breathing and heartbeat.
  - Confirm death by a secondary method, such as cervical dislocation or thoracotomy, after the absence of vital signs is confirmed.

## Visualizations



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Caption: **Thiamylal**'s mechanism of action.



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Caption: Workflow for IP anesthesia in rats.

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## References

- 1. Anesthesia and Analgesia Guidelines for Rats: LAR Guidelines: Animal Care and Use Policies: Policies: RESEARCH: Indiana University [research.iu.edu]
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